

Molecular weight of 3-(4-bromobenzoyl)thiophene

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Compound of Interest

Compound Name: 3-(4-Bromobenzoyl)thiophene

Cat. No.: B069367

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An In-depth Technical Guide to the Molecular Weight of **3-(4-bromobenzoyl)thiophene**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive examination of the molecular weight of **3-(4-bromobenzoyl)thiophene**, a heterocyclic ketone of significant interest in medicinal chemistry and materials science. Moving beyond a simple numerical value, this document details the theoretical basis for its molecular weight, including isotopic abundance considerations, and outlines the principal analytical methodologies for its empirical validation. We present detailed, field-proven protocols for Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR) spectroscopy, and High-Performance Liquid Chromatography (HPLC), framed within the context of ensuring scientific integrity and regulatory compliance. The causality behind experimental choices is explained, establishing a self-validating framework for the characterization of this and similar molecules. This guide serves as an authoritative resource for professionals requiring a robust understanding of how a fundamental property like molecular weight is determined, validated, and applied in the context of advanced scientific research and drug development.

Introduction

Thiophene and its derivatives represent a class of "privileged" heterocyclic scaffolds in modern pharmacology and materials science.^{[1][2]} Their structural resemblance to benzene allows

them to act as bioisosteres, while the presence of the sulfur heteroatom imparts unique physicochemical properties that can enhance biological activity and refine material characteristics.^{[2][3]} Within this important class of compounds lies **3-(4-bromobenzoyl)thiophene**, a molecule that combines the thiophene nucleus with a brominated benzoyl group. This structure is a versatile intermediate, with the bromine atom providing a reactive handle for cross-coupling reactions and the ketone linkage offering a site for further functionalization.^[4]

The successful synthesis and application of any chemical entity begin with its unambiguous identification and characterization. A cornerstone of this characterization is the precise and accurate determination of its molecular weight. This parameter is fundamental to confirming chemical identity, calculating reaction stoichiometry, and meeting the stringent purity requirements for pharmaceutical development. This guide provides an in-depth exploration of the molecular weight of **3-(4-bromobenzoyl)thiophene**, from its theoretical calculation to its rigorous experimental confirmation.

Section 1: Core Physicochemical Properties

The foundational identity of **3-(4-bromobenzoyl)thiophene** is established by its molecular formula and corresponding molecular weight. These properties, along with its CAS number for unequivocal identification in databases, are summarized below.

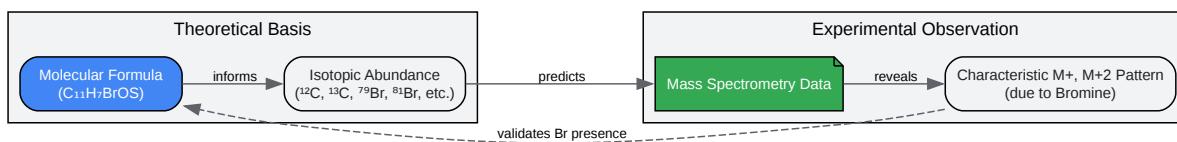
Property	Value	Source
Chemical Name	(4-Bromophenyl)(thiophen-3-yl)methanone	IUPAC
Synonym	3-(4-Bromobenzoyl)thiophene	Common
CAS Number	52739-96-9	-
Molecular Formula	C ₁₁ H ₇ BrOS	[5]
Average Molecular Weight	267.14 g/mol	[5]
Monoisotopic Mass	265.9452 u	Calculated

Section 2: Theoretical Molecular Weight and Isotopic Complexity

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. However, for precise analytical techniques like mass spectrometry, it is crucial to distinguish between average molecular weight and monoisotopic mass.

- **Average Molecular Weight (Molar Mass):** This is calculated using the weighted average of the natural abundances of all stable isotopes of each element. For $C_{11}H_7BrOS$, this value is approximately 267.14 g/mol and is used for stoichiometric calculations in bulk chemical reactions.
- **Monoisotopic Mass:** This is calculated using the mass of the most abundant stable isotope for each element (^{12}C , 1H , ^{79}Br , ^{16}O , ^{32}S). This value, 265.9452 u, corresponds to the molecule composed entirely of the most common isotopes and is the primary mass observed in high-resolution mass spectrometry.

A critical feature of **3-(4-bromobenzoyl)thiophene**'s mass spectrum is the presence of bromine. Bromine has two stable isotopes with nearly equal natural abundance: ^{79}Br (50.69%) and ^{81}Br (49.31%). This results in a characteristic isotopic pattern in the mass spectrum, with two major peaks separated by approximately 2 mass units (M^+ and $M+2$) of nearly equal intensity. This signature is an invaluable diagnostic tool for confirming the presence and number of bromine atoms in a molecule.

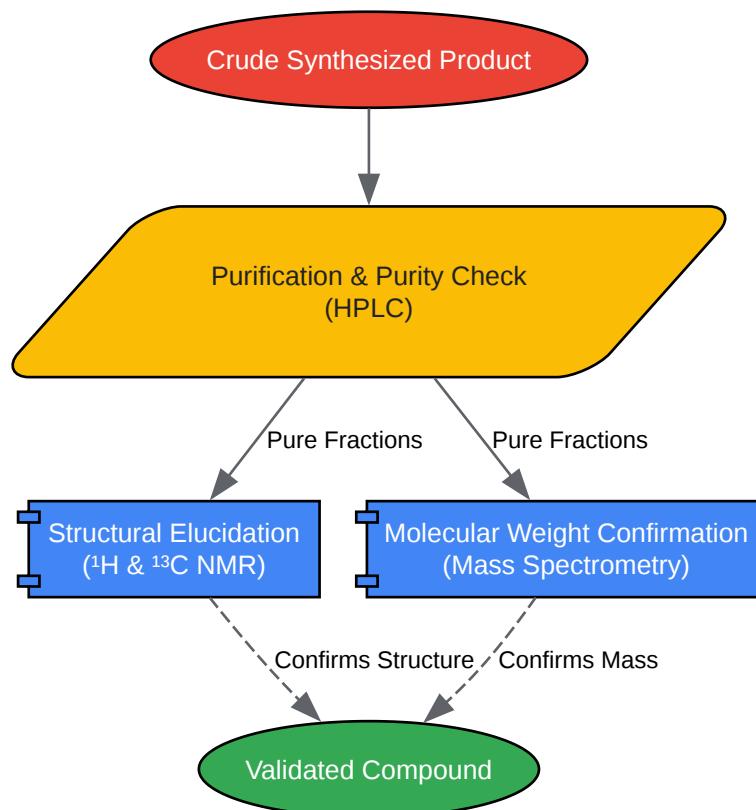


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Diagram showing the relationship between molecular formula and mass spectrometry data.

Section 3: Experimental Validation Workflow

Confirming the molecular weight and structure of a synthesized compound like **3-(4-bromobenzoyl)thiophene** is a multi-step process that ensures scientific rigor. Each step validates the next, creating a trustworthy and robust characterization package. The typical workflow involves purification, followed by structural and mass confirmation.



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Sources

- 1. derpharmacemica.com [derpharmacemica.com]
- 2. Medicinal chemistry-based perspectives on thiophene and its derivatives: exploring structural insights to discover plausible druggable leads - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Why thiophene is commonly used in drugs?_Chemicalbook [chemicalbook.com]
- 4. nbino.com [nbino.com]
- 5. chembk.com [chembk.com]
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